

# Physical characteristics of Formamide-15N (e.g., boiling point, density)

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## Compound of Interest

Compound Name: Formamide-15N

Cat. No.: B073091

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## Technical Guide: Physical Characteristics of Formamide-15N

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core physical characteristics of **Formamide-15N**, an isotopically labeled organic compound. The information herein is intended to support research, development, and quality control activities where precise knowledge of this compound's physical properties is essential.

### Core Physical Properties

**Formamide-15N** is a colorless liquid at room temperature. It is the simplest amide derived from formic acid, with the nitrogen atom enriched with the <sup>15</sup>N isotope. This isotopic labeling is crucial for various analytical techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy and mass spectrometry, allowing for detailed tracking and structural elucidation of molecules.

### Quantitative Data Summary

The key physical properties of **Formamide-15N** are summarized in the table below. These values are critical for experimental design, process scale-up, and safety assessments.

Physical Property	Value	Conditions
Boiling Point	210 °C	At standard atmospheric pressure
Density	1.159 g/mL	At 25 °C
Melting Point	2-3 °C	-
Refractive Index	1.447	At 20 °C
Molecular Weight	46.03 g/mol	-

Data sourced from supplier technical specifications.

## Experimental Protocols

The following sections detail the generalized experimental methodologies for determining the key physical characteristics of liquid compounds such as **Formamide-15N**. These protocols are based on standard laboratory practices.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it. For a pure substance at a given pressure, this is a characteristic constant.

Methodology: Distillation Method

- **Apparatus Setup:** A standard distillation apparatus is assembled, consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.
- **Sample Preparation:** The **Formamide-15N** sample is placed in the round-bottom flask, typically with boiling chips to ensure smooth boiling.
- **Heating:** The flask is gently heated using a heating mantle.
- **Equilibrium:** The temperature is monitored. As the liquid boils and the vapor condenses, the temperature reading on the thermometer will stabilize.

- **Data Recording:** The stable temperature at which the liquid and vapor are in equilibrium is recorded as the boiling point. The atmospheric pressure should also be recorded, as boiling point is pressure-dependent.

## Determination of Density

Density is the mass of a substance per unit volume. For liquids, it is often measured using a pycnometer or a digital densitometer.

Methodology: Using a Vibrating Tube Densitometer

- **Instrument Calibration:** The densitometer is calibrated using standard substances with precisely known densities, such as dry air and deionized water.
- **Sample Introduction:** A small, bubble-free aliquot of the **Formamide-15N** sample is introduced into the oscillating U-tube of the densitometer.
- **Temperature Control:** The instrument maintains a precise and stable temperature, typically 25 °C.
- **Measurement:** The instrument measures the oscillation frequency of the U-tube containing the sample. This frequency is directly related to the density of the liquid.
- **Data Output:** The density is calculated by the instrument's software and displayed. Multiple readings are typically taken to ensure accuracy and precision.

## Logical Workflow for Physical Characterization

The following diagram illustrates the logical workflow for the physical characterization of a chemical substance like **Formamide-15N**.

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